

# IUPAC name and synonyms for 2-Methylfluorene

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## Compound of Interest

Compound Name: 2-Methylfluorene

Cat. No.: B047199

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An In-Depth Technical Guide to **2-Methylfluorene**

## Introduction

**2-Methylfluorene** is a polycyclic aromatic hydrocarbon (PAH) characterized by a fluorene backbone with a methyl group substitution.<sup>[1][2]</sup> As a member of the methylated PAH family, it is of significant interest to environmental scientists due to its presence in diesel exhaust and cigarette smoke, and to toxicologists for its potential mutagenic and tumorigenic properties.<sup>[1][2][3]</sup> Furthermore, the broader class of fluorene derivatives is being actively investigated in materials science and drug development for their unique photoelectric properties and diverse biological activities, including anti-tumor, anti-inflammatory, and antibacterial effects.<sup>[4]</sup> This technical guide provides a comprehensive overview of **2-Methylfluorene**, including its chemical identity, physicochemical properties, synthesis, and analytical methods, tailored for researchers, scientists, and professionals in drug development.

## IUPAC Name and Synonyms

The formal IUPAC name for this compound is 2-Methyl-9H-fluorene.<sup>[5][6][7]</sup> It is also commonly referred to by several synonyms in scientific literature and chemical databases.

Identifier Type	Value
IUPAC Name	2-Methyl-9H-fluorene[6]
Common Name	2-Methylfluorene[6][7]
Synonyms	Fluorene, 2-methyl-[6][7]; NSC 90365[5][7]
CAS Number	1430-97-3[5][6]
EINECS Number	215-853-6[7]

## Physicochemical and Spectral Data

A summary of the key physicochemical properties of **2-Methylfluorene** is presented below. This data is essential for its handling, characterization, and application in experimental settings.

Property	Value	Source
Molecular Formula	C <sub>14</sub> H <sub>12</sub>	[6]
Molecular Weight	180.25 g/mol	
Melting Point	104 °C	[1]
Boiling Point	248.08 °C (estimate)	[1][2]
Density	1.0414 g/cm <sup>3</sup> (estimate)	[1][2]
Form	Solid	[1]
Color	Yellow	[1]
Water Solubility	Insoluble	[8]

Spectral data for **2-Methylfluorene** is available in various databases, which is crucial for its identification and structural elucidation.[7] This includes <sup>1</sup>H NMR, <sup>13</sup>C NMR, and mass spectrometry data.[6][7]

## Experimental Protocols

### Synthesis of 2-Methylfluorene

A common laboratory-scale synthesis of **2-Methylfluorene** involves the hydrogenation of 2-fluorencarboxaldehyde.[9]

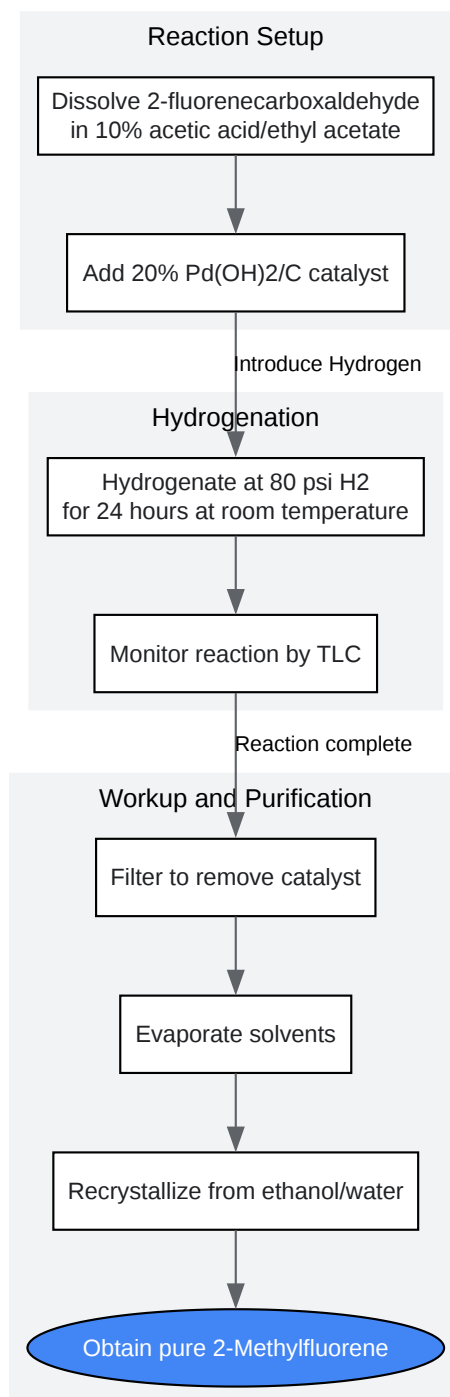
Materials and Reagents:

- 2-Fluorencarboxaldehyde
- Ethyl acetate
- Acetic acid
- 20% Palladium hydroxide on carbon (catalyst)
- Hydrogen gas
- Ethanol
- Water

Procedure:[9]

- A solution of 2-fluorencarboxaldehyde (15 g, 77.1 mmol) is prepared in 250 mL of a 10% solution of acetic acid in ethyl acetate.
- A catalytic amount of 20% palladium hydroxide on carbon is added to the solution.
- The mixture is hydrogenated at 80 psi of hydrogen for 24 hours at room temperature.
- The reaction progress is monitored by Thin-Layer Chromatography (TLC) using a mobile phase of 25% ethyl acetate in hexane on a silica plate.
- Upon completion, the catalyst is removed by filtration.
- The solvents are evaporated from the filtrate.
- The resulting solid residue is recrystallized from a 5:1 ethanol:water mixture to yield **2-Methylfluorene** as a colorless solid.

## Workflow for the Synthesis of 2-Methylfluorene

[Click to download full resolution via product page](#)Workflow for the Synthesis of **2-Methylfluorene**.

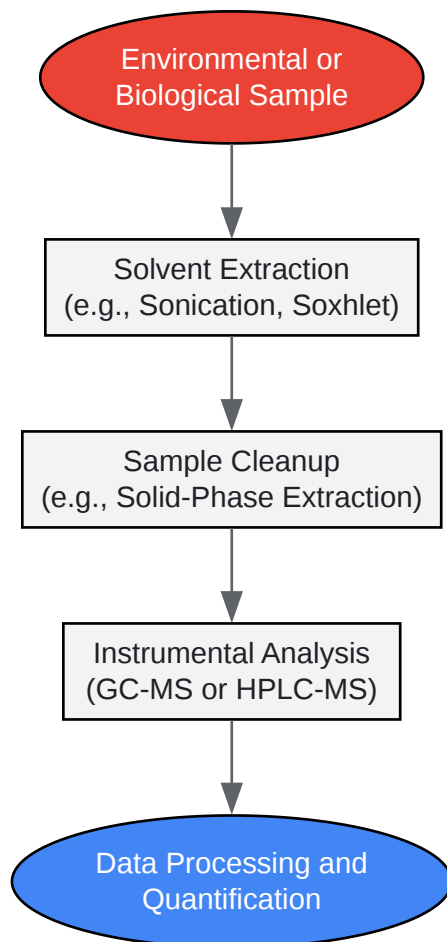
## Analytical Methods for Detection

The analysis of **2-Methylfluorene**, often as part of a mixture of PAHs, is critical in environmental monitoring and toxicological studies.<sup>[3]</sup> High-performance liquid chromatography (HPLC) and gas chromatography (GC) are the primary techniques employed for the separation and quantification of these compounds.<sup>[10]</sup>

Typical Analytical Workflow:

- **Sample Collection:** Samples can be sourced from air, water, soil, or biological tissues.
- **Extraction:** PAHs are extracted from the sample matrix using an appropriate solvent (e.g., methylene chloride, acetonitrile) and techniques such as sonication or Soxhlet extraction.
- **Cleanup/Purification:** The crude extract is purified to remove interfering substances. This is often achieved using solid-phase extraction (SPE).
- **Analysis:** The purified sample is analyzed by GC or HPLC. Mass spectrometry (MS) is a common detection method due to its high sensitivity and selectivity.<sup>[10]</sup>

## General Analytical Workflow for PAHs



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General Analytical Workflow for PAHs.

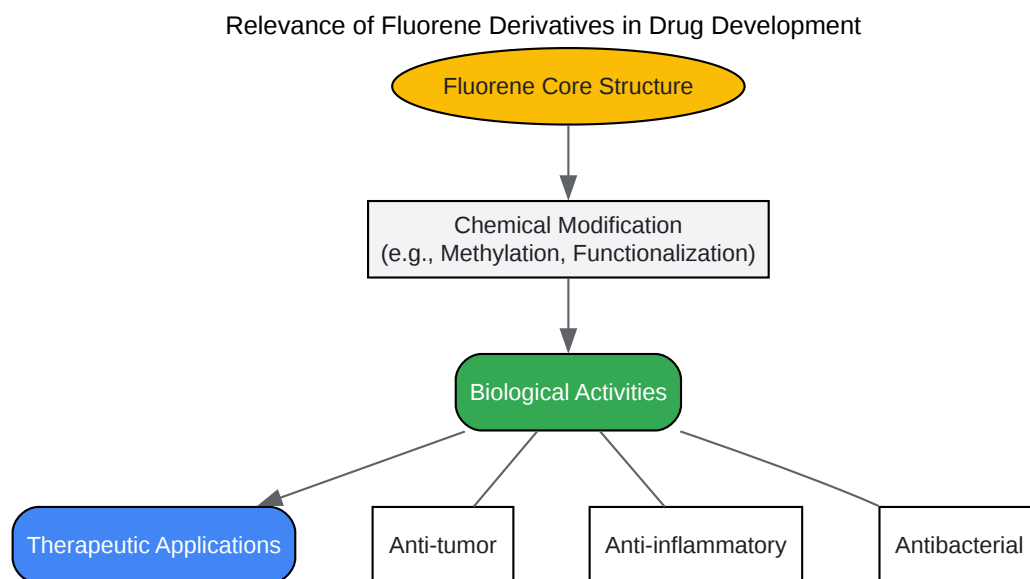
## Applications in Research and Drug Development

While **2-Methylfluorene** itself is primarily studied from a toxicological and environmental perspective, the fluorene scaffold is of great importance in medicinal chemistry and materials science.<sup>[4]</sup> Fluorene derivatives have been investigated for a wide range of therapeutic applications due to their biological activities.<sup>[4]</sup>

Potential Biological Relevance:

- Anti-tumor Activity: Certain fluorene derivatives have shown promise as anti-cancer agents. [4]
- Anti-inflammatory and Antibacterial Effects: Research has indicated that some compounds based on the fluorene structure possess anti-inflammatory and antibacterial properties.[4]
- Fluorescent Probes: The inherent fluorescence of the fluorene ring system makes its derivatives useful as fluorescent markers for studying biological molecules like proteins and DNA.[4]

The study of **2-Methylfluorene** contributes to understanding the structure-activity relationships of methylated PAHs, which is valuable for toxicology and the design of safer chemicals.[3]



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Relevance of Fluorene Derivatives in Drug Development.

## Safety and Handling

**2-Methylfluorene** is classified as an irritant.[7] The following GHS hazard statements apply:

- H315: Causes skin irritation.[7]
- H319: Causes serious eye irritation.[7]
- H335: May cause respiratory irritation.[7]

Standard laboratory safety precautions should be taken when handling this compound, including the use of personal protective equipment such as gloves, safety glasses, and a lab coat. Work should be conducted in a well-ventilated area or a fume hood.[7] For research use only, not intended for diagnostic or therapeutic use.[5]

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